

Navigating the Safety and Handling of 6-Nitrobenzothiazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 6-Nitro-2-benzothiazolesulfonamide

Cat. No.: B10845383

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Disclaimer: Information regarding the specific compound "**6-Nitro-2-benzothiazolesulfonamide**" is not readily available in public safety literature. This guide provides a detailed overview of the safety and handling protocols for the closely related and more extensively documented compounds, 6-Nitrobenzothiazole and 2-Amino-6-nitrobenzothiazole. Researchers and professionals in drug development should use this information as a foundational reference, applying prudent laboratory practices and conducting a thorough risk assessment before use.

This technical whitepaper serves as an in-depth resource for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of 6-nitrobenzothiazole derivatives. Due to the limited availability of specific data for **6-Nitro-2-benzothiazolesulfonamide**, this guide focuses on the well-characterized analogs, 6-Nitrobenzothiazole and 2-Amino-6-nitrobenzothiazole, to provide a robust safety framework.

Hazard Identification and Classification

These compounds are classified as hazardous substances. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Both 6-Nitrobenzothiazole and 2-Amino-6-nitrobenzothiazole are known to cause irritation to the skin, eyes, and respiratory system.^{[1][2]}

Table 1: GHS Hazard Statements for 6-Nitrobenzothiazole Derivatives

Hazard Statement	6-Nitrobenzothiazole[1]	2-Amino-6-nitrobenzothiazole[2]
H315	Causes skin irritation	Causes skin irritation
H319	Causes serious eye irritation	Causes serious eye irritation
H335	May cause respiratory irritation	May cause respiratory irritation
H302	-	Harmful if swallowed
H312	-	Harmful in contact with skin
H332	-	Harmful if inhaled

Physical and Chemical Properties

Understanding the physical and chemical properties of these compounds is crucial for safe handling and storage.

Table 2: Physicochemical Data of 6-Nitrobenzothiazole and 2-Amino-6-nitrobenzothiazole

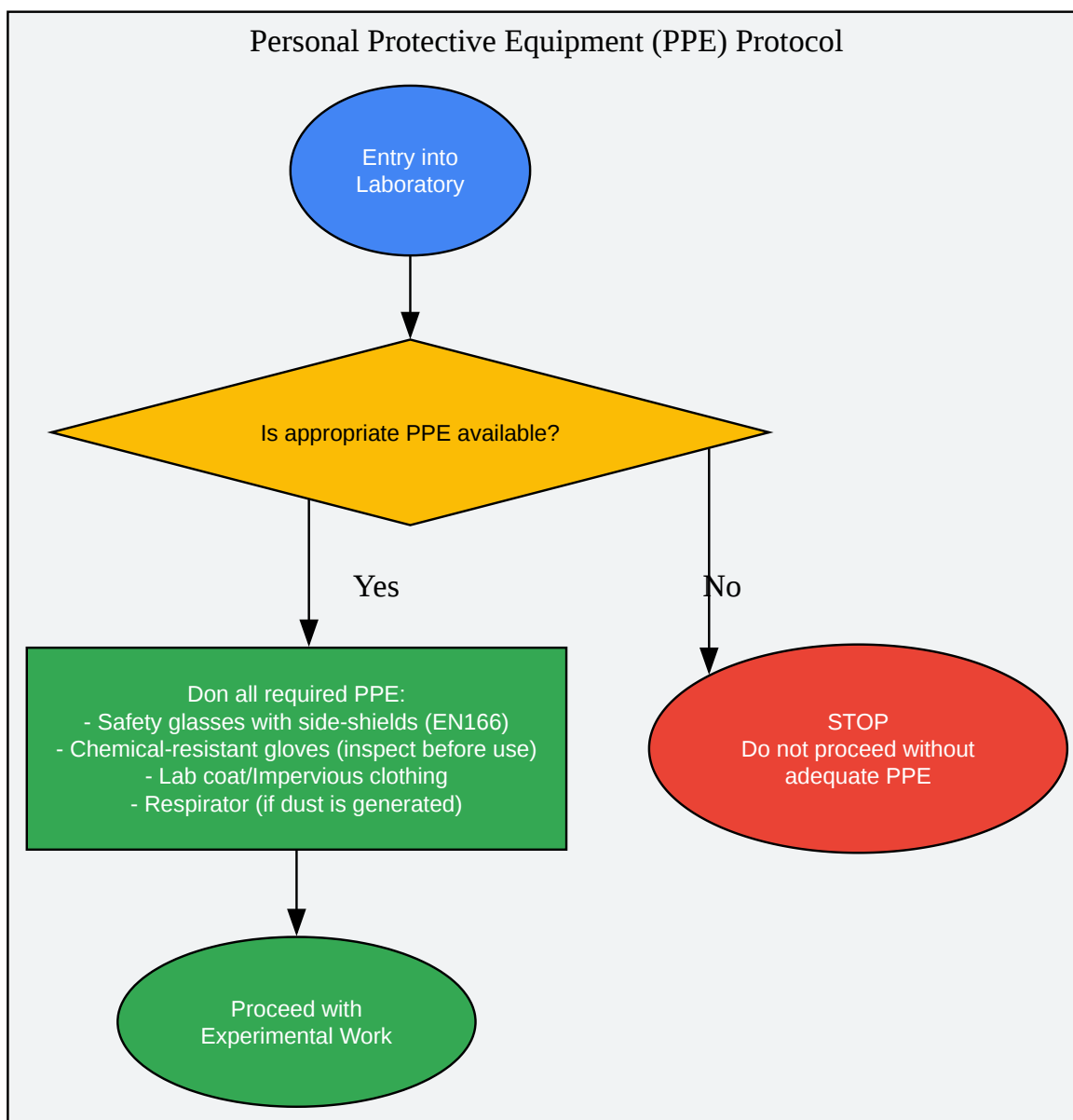
Property	6-Nitrobenzothiazole	2-Amino-6-nitrobenzothiazole
CAS Number	2942-06-5[2][3]	6285-57-0[1][4]
Molecular Formula	C ₇ H ₄ N ₂ O ₂ S[2][3]	C ₇ H ₅ N ₃ O ₂ S[4]
Molecular Weight	180.18 g/mol [2]	195.20 g/mol [4]
Appearance	Not specified (likely solid)	Yellow powder or orange crystals[4]
Melting Point	Not specified	247 - 252 °C (477 - 480 °F)[4]
Solubility	Not specified	Less than 1 mg/mL at 20°C (66°F)[4]

Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is mandatory when working with these compounds.

Personal Protective Equipment (PPE)

A comprehensive selection of PPE is required to minimize exposure.



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Caption: PPE selection workflow for handling 6-nitrobenzothiazole derivatives.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[1][2]

General Handling and Hygiene

- Avoid contact with skin and eyes.[1][2]
- Avoid the formation of dust.[1][2]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[1]

Storage and Incompatibility

Proper storage is essential to maintain the stability of the compounds and prevent hazardous reactions.

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[1] Keep containers tightly closed.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[1]

First Aid Measures

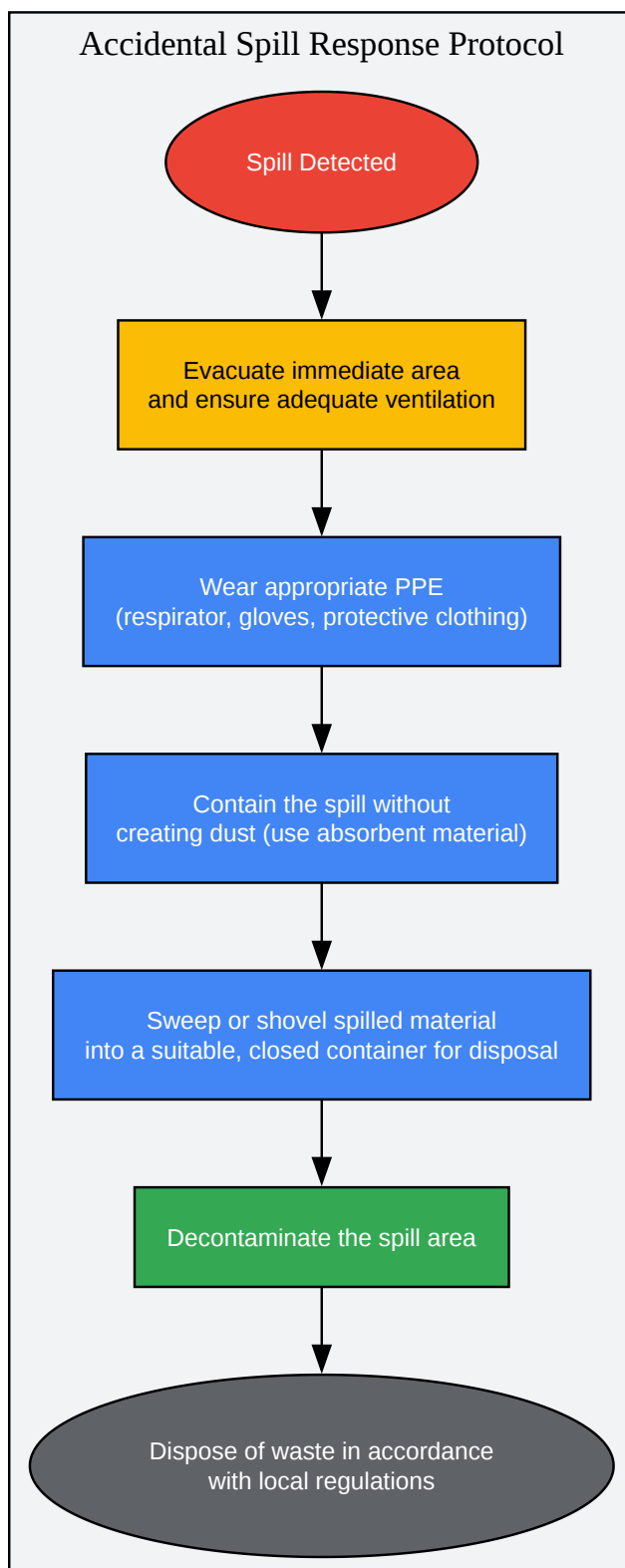
Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Procedures for Exposure to 6-Nitrobenzothiazole Derivatives

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. [1] [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]

Accidental Release and Disposal

A clear and practiced spill response plan is necessary.



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